

In-Depth Technical Guide: 1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde

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Compound of Interest

Compound Name: 1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document outlines its molecular weight, presents key quantitative data, and offers a generalized experimental workflow for its synthesis and characterization.

Core Molecular Data

1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde is a substituted pyrrole derivative with potential applications as a building block in the development of novel therapeutic agents and functional materials. A precise understanding of its molecular characteristics is fundamental for its application in research and development.

Molecular Weight Calculation

The molecular weight of a compound is a critical parameter for a wide range of experimental procedures, including reaction stoichiometry, preparation of solutions, and analytical characterizations. The molecular formula for **1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde** is C₈H₁₁NO₂.^[1] The molecular weight is calculated from the atomic weights of its constituent elements.

The standard atomic weights are approximately:

- Carbon (C): 12.01 g/mol [2]
- Hydrogen (H): 1.008 g/mol [3][4][5]
- Nitrogen (N): 14.007 g/mol [6][7][8]
- Oxygen (O): 15.999 g/mol [9][10][11]

The molecular weight is calculated as follows:

$$(8 * 12.011) + (11 * 1.008) + (1 * 14.007) + (2 * 15.999) = 96.088 + 11.088 + 14.007 + 31.998 = 153.181 \text{ g/mol}$$

A reported molecular weight for this compound is 153.2.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde**, providing a quick reference for researchers.

Parameter	Value	Reference
Molecular Formula	C8H11NO2	[1]
Molecular Weight	153.2	[1]
Appearance	Liquid	[1]
Purity	≥ 98% (HPLC)	[1]
Storage Conditions	0-8 °C	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde** are crucial for its successful application. The following represents a generalized workflow.

Synthesis of 1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde

A common synthetic route to N-substituted pyrrole-2-carbaldehydes involves the N-alkylation of pyrrole-2-carbaldehyde.

Materials:

- 1H-Pyrrole-2-carbaldehyde
- 1-Bromo-2-methoxyethane
- A suitable base (e.g., potassium carbonate, sodium hydride)
- An appropriate solvent (e.g., dimethylformamide, acetonitrile)

Procedure:

- Dissolve 1H-pyrrole-2-carbaldehyde and the base in the chosen solvent in a reaction vessel under an inert atmosphere.
- Add 1-bromo-2-methoxyethane to the reaction mixture, typically dropwise at a controlled temperature.
- Allow the reaction to proceed, monitoring its progress using a suitable analytical technique such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, quench the reaction and perform an aqueous workup to remove inorganic salts.
- Extract the product into an organic solvent.
- Dry the organic layer, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product using column chromatography to yield pure **1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde**.

Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR and ^{13}C NMR spectroscopy are used to confirm the chemical structure of the synthesized compound. The spectra will show characteristic peaks corresponding to the protons and carbons in the pyrrole ring, the methoxyethyl side chain, and the aldehyde group.

Mass Spectrometry (MS):

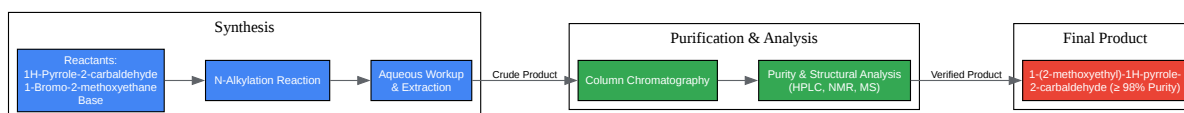
- Mass spectrometry is employed to determine the molecular weight of the compound and to provide information about its fragmentation pattern, further confirming its identity.

High-Performance Liquid Chromatography (HPLC):

- HPLC is utilized to assess the purity of the final product. A purity of $\geq 98\%$ is often required for applications in drug development and medicinal chemistry.^[1]

Visualized Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and purification of **1-(2-methoxyethyl)-1H-pyrrole-2-carbaldehyde**.



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A generalized workflow for the synthesis and purification of the target compound.

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